XantPhos Pd G4: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *XantPhos Pd G4*

Cat. No.: *B11926692*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the structure, properties, and applications of **XantPhos Pd G4**, a fourth-generation Buchwald precatalyst. This guide is intended for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development who utilize palladium-catalyzed cross-coupling reactions.

Introduction

XantPhos Pd G4, with the systematic name (SP-4-3)---INVALID-LINK--[2′-(methylamino-κN)[1,1′-biphenyl]-2-yl-κC]-Palladium, is a highly efficient and versatile catalyst for a wide range of cross-coupling reactions.[1] As a fourth-generation Buchwald precatalyst, it offers enhanced stability, activity, and substrate scope compared to its predecessors.[1] Its robust nature and broad applicability have made it a valuable tool in the synthesis of complex organic molecules, including pharmaceuticals and fine chemicals. This guide summarizes the key structural features, physicochemical properties, and common applications of **XantPhos Pd G4**, and provides detailed experimental protocols for its synthesis and use.

Structure and Properties

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XantPhos Pd G4 is a palladium(II) complex featuring a bidentate Xantphos ligand, a biphenyl-amine fragment, and a methanesulfonate counter-ion. The Xantphos ligand is characterized by its wide bite angle, which is a key factor in its catalytic activity.

Structural Data

A definitive single-crystal X-ray structure of **XantPhos Pd G4** is not publicly available. Therefore, precise bond lengths and angles cannot be provided at this time. The overall structure can be inferred from its constituent parts and related known structures.

Table 1: Molecular and Physical Properties of **XantPhos Pd G4**

Property	Value	Reference
Chemical Formula	$C_{53}H_{47}NO_4P_2PdS$	[2]
Molecular Weight	962.38 g/mol	[2]
CAS Number	1621274-19-8	[2][3]
Appearance	White to off-white solid/powder	
Melting Point	Data not available	
Decomposition Temp.	Data not available	
Solubility	Generally soluble in most organic solvents	[3]
Stability	Bench stable, air and moisture stable	[1][3]

Spectroscopic Data

Detailed ^{1}H and ^{31}P NMR spectra for **XantPhos Pd G4** are not readily available in the public domain. However, commercial suppliers indicate the availability of such data upon request.[4] For reference, the free Xantphos ligand exhibits a characteristic ^{31}P NMR signal. In palladium complexes, the chemical shift of these signals would be expected to change upon coordination to the metal center.

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Table 2: General Spectroscopic Information

Spectrum	Description
^{1}H NMR	Expected to show complex aromatic signals for the phenyl and biphenyl groups, singlets for the methyl groups on the xanthene backbone and the N-methyl group, and a signal for the methanesulfonate group.
^{31}P NMR	A key diagnostic tool for phosphine-containing compounds. The chemical shift provides information about the coordination environment of the phosphorus atoms.
^{13}C NMR	Would complement the ^{1}H NMR data, showing distinct signals for all carbon atoms in the molecule.
IR Spectroscopy	Characteristic bands for C-H, C=C, C-O, P-Ph, and S=O functional groups would be expected.

Synthesis of **XantPhos Pd G4**

A detailed, peer-reviewed synthesis protocol for **XantPhos Pd G4** is not publicly available. However, the synthesis of related Buchwald precatalysts generally involves the reaction of a palladium precursor with the corresponding ligand and the biphenyl-amine component. The following is a generalized protocol based on the synthesis of similar palladium complexes.

Experimental Protocol: Synthesis of **XantPhos Pd G4** (Generalized)

Materials:

- Palladium(II) acetate or another suitable palladium precursor
- Xantphos ligand
- 2'-(Methylamino)-1,1'-biphenyl

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- A suitable base (e.g., potassium carbonate)
- An appropriate solvent (e.g., toluene or dioxane)
- Methanesulfonic acid

Procedure:

- Ligand Synthesis: The Xantphos ligand is typically synthesized separately. A general procedure involves the reaction of 9,9-dimethylxanthene with n-butyllithium followed by quenching with chlorodiphenylphosphine.
- Complex Formation: a. In a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), combine the palladium precursor, the Xantphos ligand, and 2'-(methylamino)-1,1'-biphenyl in the chosen solvent. b. Add the base and methanesulfonic acid. c. Heat the reaction mixture at a suitable temperature (e.g., 80-110 °C) for several hours until the reaction is complete, as monitored by techniques like TLC or NMR.
- Work-up and Purification: a. Cool the reaction mixture to room temperature. b. Filter the mixture to remove any insoluble materials. c. Remove the solvent under reduced pressure. d. Purify the resulting solid by recrystallization or column chromatography to yield **XantPhos Pd G4**.

Note: This is a generalized procedure and the specific conditions (reagents, stoichiometry, temperature, and reaction time) would need to be optimized.

Applications in Cross-Coupling Reactions

XantPhos Pd G4 is a highly effective catalyst for a variety of palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern organic synthesis. These reactions include, but are not limited to:

- Suzuki-Miyaura Coupling: Formation of C-C bonds between organoboranes and organic halides.
- Buchwald-Hartwig Amination: Formation of C-N bonds between organic halides and amines.
- Heck Coupling: Formation of C-C bonds between alkenes and organic halides.

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- Sonogashira Coupling: Formation of C-C bonds between terminal alkynes and organic halides.
- Stille Coupling: Formation of C-C bonds between organostannanes and organic halides.
- Negishi Coupling: Formation of C-C bonds between organozinc compounds and organic halides.
- Hiyama Coupling: Formation of C-C bonds between organosilanes and organic halides.

The high activity of **XantPhos Pd G4** often allows for lower catalyst loadings and milder reaction conditions.[1]

Experimental Protocol: Suzuki-Miyaura Coupling of 4-Bromoanisole with Phenylboronic Acid

This protocol provides a representative example of a Suzuki-Miyaura cross-coupling reaction using a G4 precatalyst.

Materials:

- 4-Bromoanisole
- Phenylboronic acid
- **XantPhos Pd G4**
- Potassium carbonate (K_2CO_3) or another suitable base
- 1,4-Dioxane and water (solvent mixture)
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- Reaction Setup: a. To a dry Schlenk tube, add 4-bromoanisole (1.0 mmol), phenylboronic acid (1.2 mmol), and potassium carbonate (2.0 mmol). b. Add **XantPhos Pd G4** (0.01-1

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mol%). c. Evacuate and backfill the tube with an inert gas three times. d. Add 1,4-dioxane (e.g., 5 mL) and water (e.g., 1 mL) via syringe.

- Reaction: a. Stir the reaction mixture at a specified temperature (e.g., 80-100 °C) for the required time (e.g., 2-24 hours). b. Monitor the reaction progress by TLC or GC-MS.
- Work-up: a. Cool the reaction mixture to room temperature. b. Dilute the mixture with an organic solvent such as ethyl acetate and wash with water and brine. c. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate. d. Filter and concentrate the solution under reduced pressure.
- Purification: a. Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate) to obtain the desired biaryl product, 4-methoxybiphenyl.

Visualizations

Molecular Structure of **XantPhos Pd G4**

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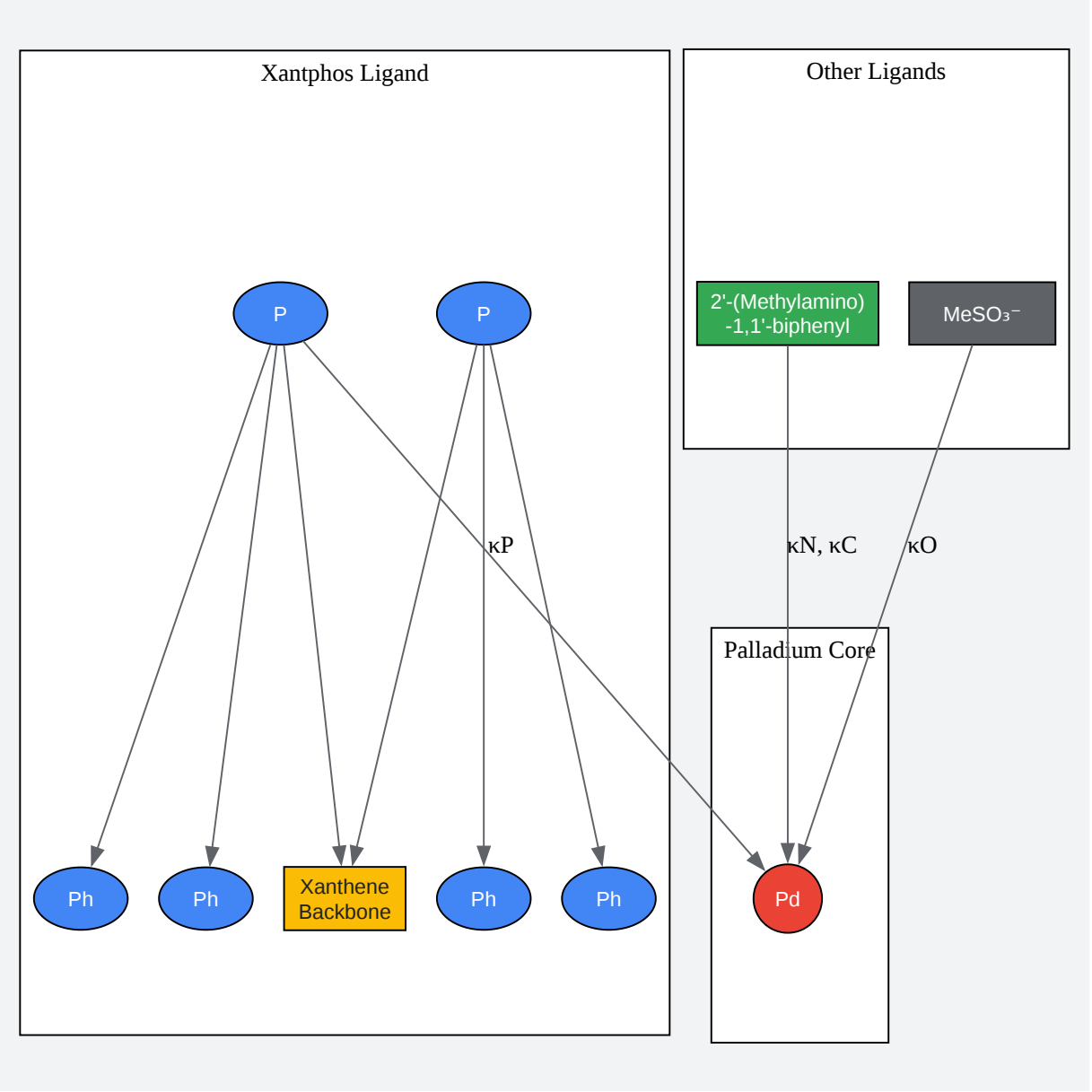

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Caption: A simplified schematic of the **XantPhos Pd G4** structure.

Suzuki-Miyaura Catalytic Cycle

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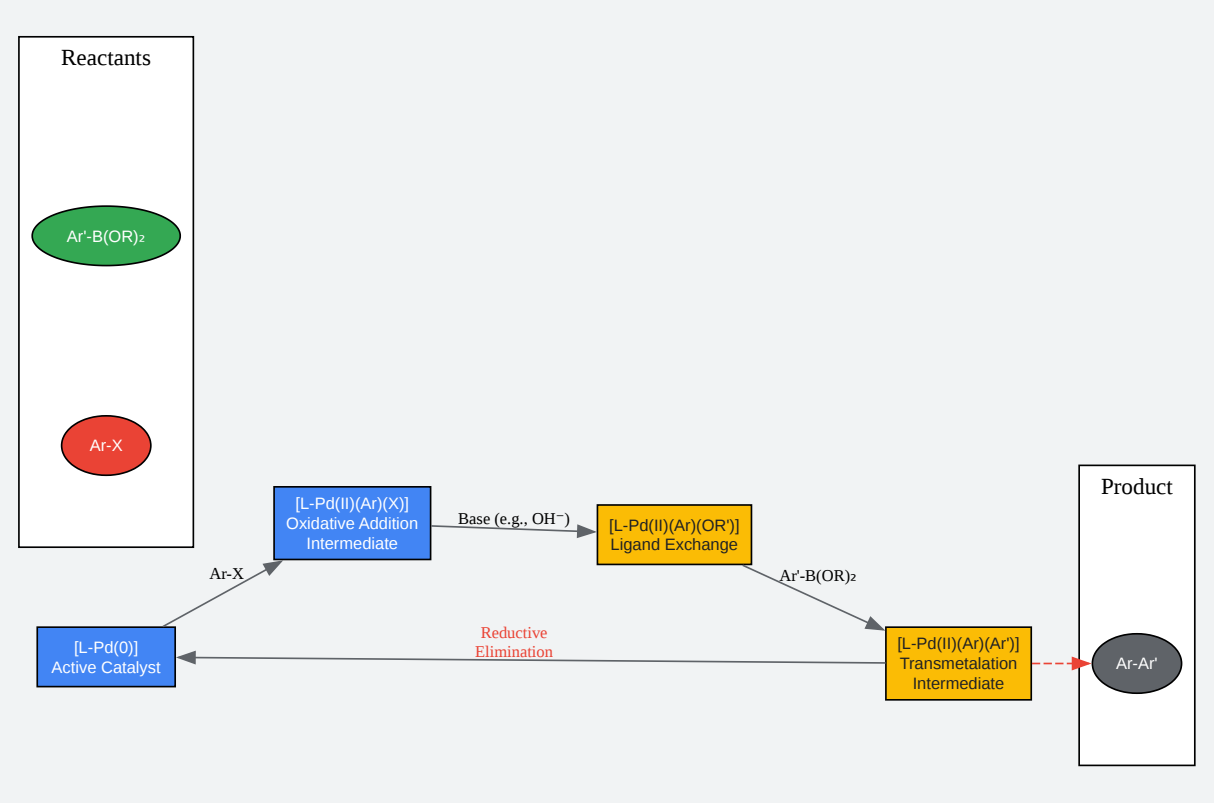

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Caption: Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Experimental Workflow for Suzuki-Miyaura Coupling

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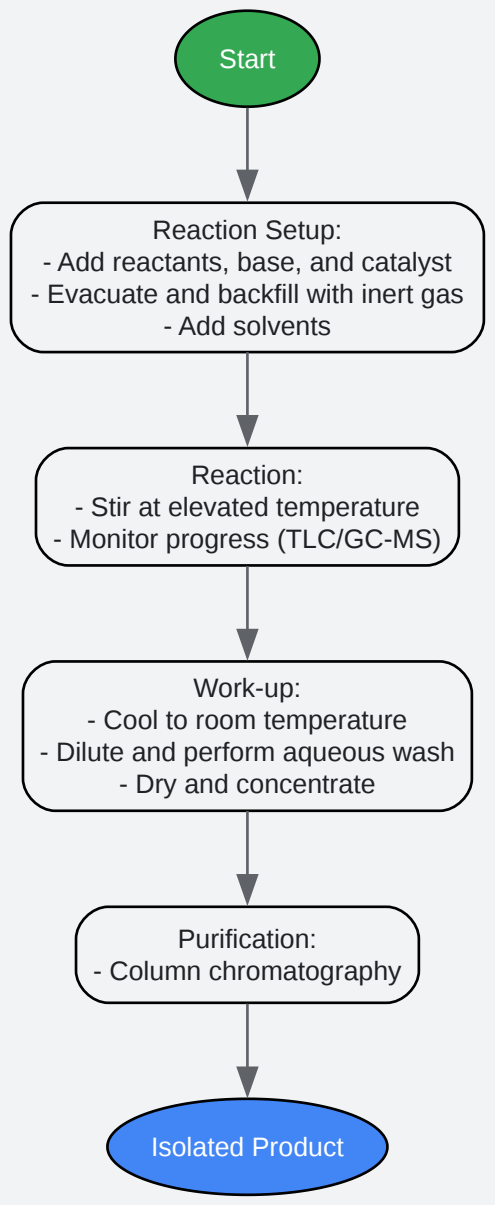

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Caption: A typical experimental workflow for a Suzuki-Miyaura cross-coupling reaction.

Conclusion

XantPhos Pd G4 is a state-of-the-art catalyst that offers significant advantages for a wide array of cross-coupling reactions. Its high stability, reactivity, and broad substrate scope make it an invaluable tool for synthetic chemists in academia and industry. While detailed structural and spectroscopic data are not widely published, the information and protocols provided in this guide offer a solid foundation for its effective use in the laboratory. As research in catalysis

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continues to advance, further insights into the specific properties and applications of **XantPhos Pd G4** are anticipated.

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